

2,2,2,4'-Tetrafluoroacetophenone physical properties (melting point, boiling point)

Author: BenchChem Technical Support Team. Date: January 2026

Compound of Interest

Compound Name: 2,2,2,4'-Tetrafluoroacetophenone

Cat. No.: B1329349

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Technical Guide: Physical Properties of 2,2,2,4'-Tetrafluoroacetophenone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the key physical properties of **2,2,2,4'-Tetrafluoroacetophenone** (CAS No. 655-32-3), a critical fluorinated building block in pharmaceutical and agrochemical synthesis. The document outlines its melting and boiling points, provides standardized experimental protocols for their determination, and includes a workflow diagram for clarity.

Core Physical Properties

2,2,2,4'-Tetrafluoroacetophenone is a compound valued for its role as an intermediate in synthesizing biologically active molecules. Its physical state at ambient temperature is near its melting point, appearing as a white to light yellow powder or a clear liquid.

Data Presentation

The following table summarizes the reported melting and boiling points for **2,2,2,4'-Tetrafluoroacetophenone**. These values are critical for determining appropriate reaction conditions, purification methods, and storage protocols.

Physical Property	Value	Conditions
Melting Point	24-27 °C	Atmospheric Pressure [1] [2] [3] [4] [5] [6]
	26 °C	Atmospheric Pressure
Boiling Point	152 °C	Atmospheric Pressure
66-67 °C	34 mmHg (Reduced Pressure) [1] [3] [4] [6]	

Experimental Protocols

While the specific original literature detailing the experimental determination of these values for **2,2,2,4'-Tetrafluoroacetophenone** is not readily cited in common chemical databases, the following sections describe standard and widely accepted methodologies for such measurements.

Melting Point Determination (Capillary Method)

The melting point of a crystalline solid is the temperature at which it transitions to a liquid state. This method is fundamental for assessing the purity of a compound.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Sample of **2,2,2,4'-Tetrafluoroacetophenone**

Procedure:

- Sample Preparation: A small amount of the crystalline **2,2,2,4'-Tetrafluoroacetophenone** is finely powdered. The open end of a capillary tube is pressed into the powder to collect a

small sample. The tube is then tapped gently to pack the solid into the sealed end, aiming for a sample height of 2-3 mm.[7][8]

- Apparatus Setup: The packed capillary tube is placed into the heating block of the melting point apparatus alongside a calibrated thermometer.
- Heating: The apparatus is heated rapidly to a temperature approximately 15-20 °C below the expected melting point. The heating rate is then reduced to a slow and steady 1-2 °C per minute to ensure thermal equilibrium.
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid sample has turned into a clear liquid is recorded as the end of the melting range.[9] For a pure compound, this range is typically narrow (0.5-2 °C).

Boiling Point Determination (Micro Method under Reduced Pressure)

The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure. For substances that may decompose at their atmospheric boiling point or have very high boiling points, determination under reduced pressure (vacuum) is standard practice.

Apparatus:

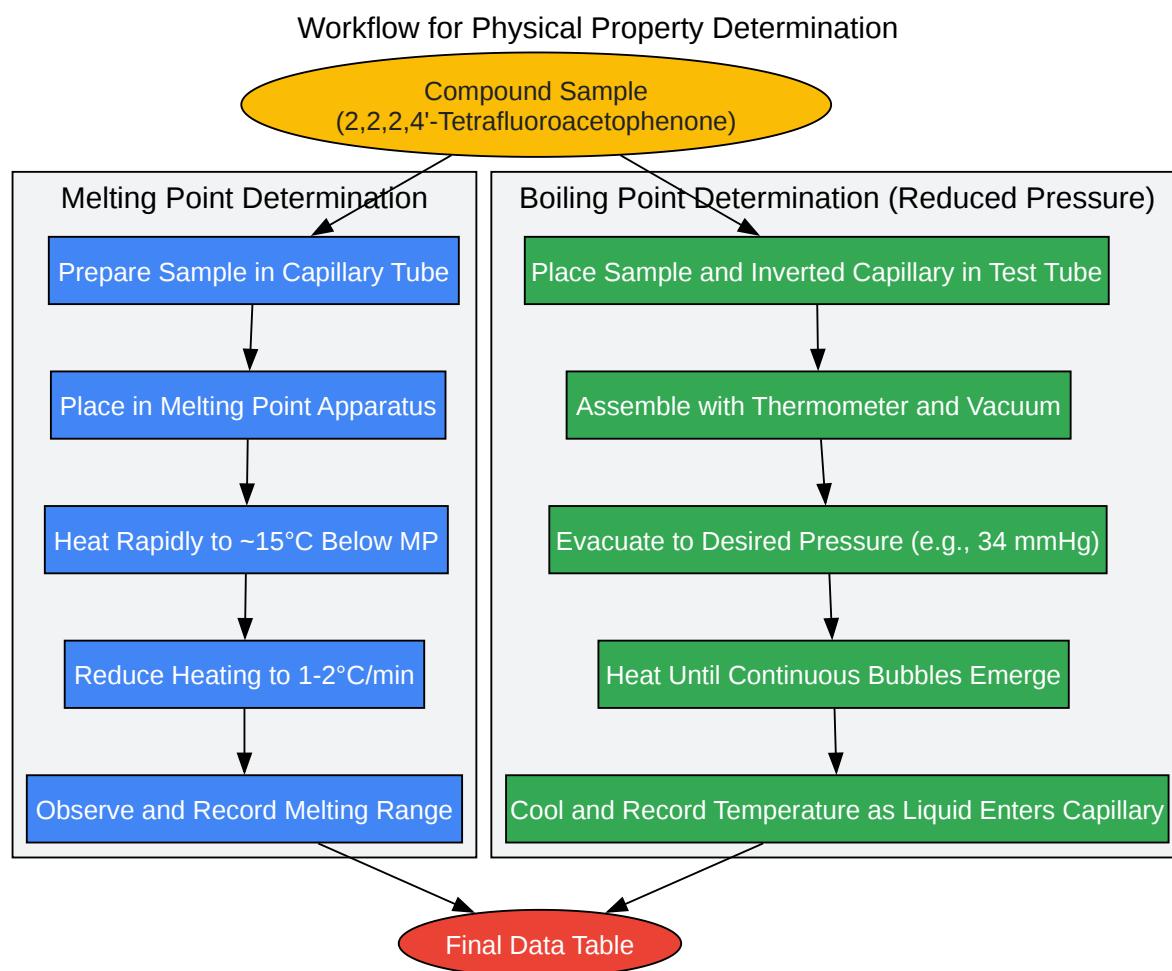
- Thiele tube or similar heating bath
- Small test tube
- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Vacuum source and manometer
- Sample of **2,2,2,4'-Tetrafluoroacetophenone**

Procedure:

- Sample Preparation: A small volume (a few milliliters) of liquid **2,2,2,4'-Tetrafluoroacetophenone** is placed in the small test tube.
- Apparatus Assembly: A capillary tube, sealed at one end, is placed inside the test tube with its open end downwards. The test tube is then attached to a thermometer.
- Reduced Pressure Setup: The entire assembly is placed in a heating bath (like a Thiele tube) and connected to a vacuum line with a manometer to measure the pressure. The system is evacuated to the desired pressure (e.g., 34 mmHg).
- Heating: The heating bath is warmed gently. As the temperature rises, air trapped in the capillary tube will escape as a stream of bubbles.
- Observation: Heating is continued until a continuous and rapid stream of bubbles emerges from the capillary tube. The heat source is then removed, and the apparatus is allowed to cool slowly.
- Boiling Point Reading: The boiling point is the temperature at which the bubbling stops and the liquid just begins to be drawn back into the capillary tube.^[10] This temperature is recorded along with the precise pressure measured by the manometer.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow for determining the physical properties of a chemical compound like **2,2,2,4'-Tetrafluoroacetophenone**.

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Caption: Workflow for determining melting and boiling points.

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